

"Comparative study of different advanced oxidation processes for Reactive Red 198"

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Compound of Interest

Compound Name: Reactive Red 198

CAS No.: 78952-61-1

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A comparative analysis of various Advanced Oxidation Processes (AOPs) for the degradation of the azo dye **Reactive Red 198** (RR198) reveals varying degrees of efficacy and optimal operational parameters. This guide provides a detailed comparison of several AOPs, including Fenton and photo-Fenton, ozonation-based processes, and photocatalysis, supported by experimental data from recent studies. The objective is to offer researchers and scientists a comprehensive overview to aid in the selection of appropriate treatment technologies for RR198-contaminated wastewater.

Performance Comparison of Advanced Oxidation Processes

The efficiency of different AOPs in degrading **Reactive Red 198** is influenced by factors such as pH, catalyst concentration, oxidant dosage, and reaction time. The following tables summarize the quantitative data from various comparative studies.

Table 1: Fenton and Photo-Fenton Processes

Parameter	Fenton	Photo-Fenton	Reference
Optimal pH	3	3	[1][2]
Optimal Fe(II) Conc.	100 mg/L	10 mg/L	[1]
Optimal H ₂ O ₂ Conc.	50 mg/L	50 mg/L	[1]
Initial Dye Conc.	50 mg/L	50 mg/L	[1][2]
Reaction Time	Not specified for max efficiency	15 min	[1][2]
Max. Removal Efficiency	67.5% (at optimal H ₂ O ₂)	98.82%	[1][2]

A study comparing Fenton and photo-Fenton processes found that the photo-Fenton process was significantly more efficient in removing RR198, achieving up to 98.82% dye removal under optimal conditions.[1][2] The efficiency of the photo-Fenton process decreased as the concentration of Fe(II) increased from 10 to 200 mg/L, whereas the Fenton process showed an initial increase in efficiency with Fe(II) concentration up to 100 mg/L.[1]

Table 2: Ozonation, Peroxone (O₃/H₂O₂), and Persulfate Processes

Parameter	Ozonation (O ₃)	Peroxone (O ₃ /H ₂ O ₂)	Persulfate	Reference
Initial Dye Conc.	200 mg/L	200 mg/L	200 mg/L	[3]
Optimal pH	10	8	9 (favored)	
Oxidant Dose	N/A	0.03 mol/L H ₂ O ₂	12 mM Persulfate	[3]
Reaction Time	40 min	40 min	40 min	[3]
Color Removal	99% (at pH 10)	100%	98% (at 70°C)	
COD Removal	~45% (at pH 10)	55%	67%	[3]
BOD ₅ /COD Ratio	0.59	0.63	0.73	[3]

When comparing ozone, peroxone, and persulfate oxidation, the persulfate process demonstrated higher Chemical Oxygen Demand (COD) removal (67%) and a greater improvement in biodegradability (BOD₅/COD ratio of 0.73).[3] Alkaline pH and higher temperatures favored dye and COD removal for all three processes. Catalytic ozonation using MgO nanocrystals has also been shown to significantly accelerate the degradation of RR198 compared to single ozonation, achieving complete color removal in 9 minutes versus 30 minutes.[4]

Table 3: Photocatalytic and Sonocatalytic Processes

Process	Catalyst	Conditions	Rate Constant (min ⁻¹)	Reference
Sonolysis (US)	None	pH 7	0.0013	[5]
UV/US	None	pH 7	0.0020	[5]
US/ZnO	ZnO	pH 7	0.0022	[5]
UV/ZnO	ZnO	pH 7	0.0534	[5]
UV/US/ZnO	ZnO	pH 7	0.0739	[5]
Sonophotocatalysis	Dye sensitized TiO ₂	Visible light, 47kHz ultrasound	Synergistic effect observed	[6][7]
Sono-Nano-Fenton	nZVI	Acidic pH	High degradation efficiency	[8][9]

The combination of UV, ultrasound, and a ZnO catalyst (UV/US/ZnO) showed the highest decolorization rate constant (0.0739 min⁻¹) for RR198.[5] The primary degradation mechanism was identified as chemical oxidation by hydroxyl radicals.[5] Sonophotocatalysis using dye-sensitized TiO₂ under visible light also demonstrated a synergistic effect, with ultrasonic activation enhancing the formation of reactive radical species.[6][7]

Table 4: Hybrid and Electrochemical Processes

Process	Key Findings	Reference
UV/US/H ₂ O ₂ /O ₃	100% RR198 removal and 40.5% TOC removal in 34 min at optimal conditions.	[10]
Electrochemical Oxidation	94% color removal in 90 min using graphite electrodes and NaCl electrolyte.	[11]
Electrocoagulation	~81% TOC removal in 120 min using aluminum electrodes.	[12]

A hybrid UV/US/H₂O₂/O₃ process achieved complete removal of RR198 and 40.5% Total Organic Carbon (TOC) removal under optimized conditions.[\[10\]](#) Electrochemical methods have also proven effective, with electrochemical oxidation achieving 94% color removal and electrocoagulation resulting in approximately 81% TOC removal.[\[11\]](#)[\[12\]](#)

Experimental Protocols

Detailed methodologies are crucial for the reproducibility of results. The following sections outline the typical experimental protocols for the AOPs discussed.

Fenton and Photo-Fenton Process

- **Reactor Setup:** A batch reactor is typically used. For the photo-Fenton process, a UV lamp (e.g., a 15-watt UV-C lamp with a wavelength of 253.7 nm) is placed in the reactor.[\[13\]](#)
- **Reagents:** An aqueous solution of RR198 of a specific concentration (e.g., 50 mg/L) is prepared.[\[1\]](#)[\[2\]](#) Stock solutions of Fe(II) (from FeSO₄·7H₂O) and H₂O₂ (30%) are prepared.
- **Procedure:**
 - The pH of the RR198 solution is adjusted to the desired value (typically pH 3) using H₂SO₄ or NaOH.[\[1\]](#)[\[2\]](#)
 - A specific amount of Fe(II) solution is added to the reactor.[\[1\]](#)

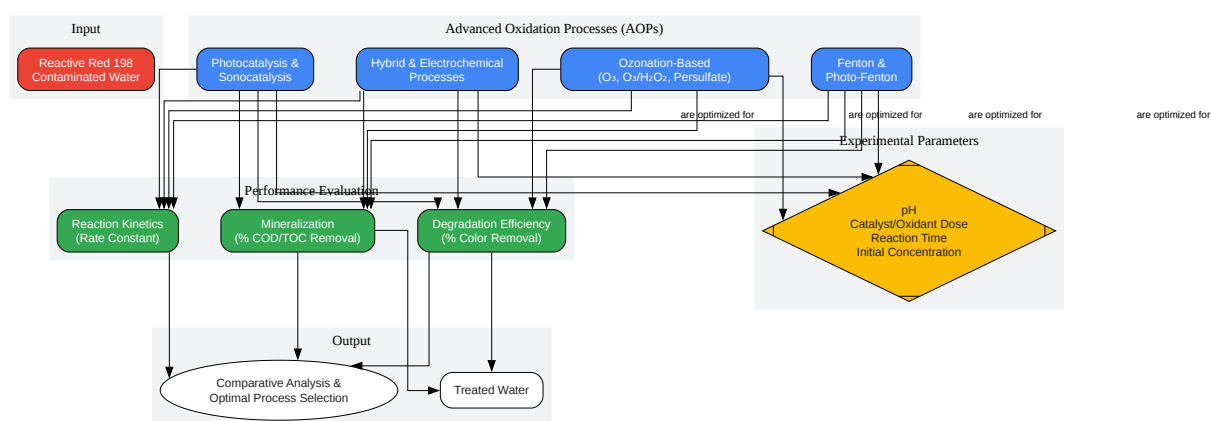
- The reaction is initiated by adding the H_2O_2 solution. For the photo-Fenton process, the UV lamp is turned on simultaneously.[1][13]
- Samples are withdrawn at regular intervals, and the reaction is quenched (e.g., by adding NaOH to raise the pH).[13]
- Analysis: The concentration of RR198 is measured spectrophotometrically at its maximum absorbance wavelength ($\lambda_{\text{max}} = 518 \text{ nm}$).[14] COD is measured using the standard dichromate method.[14]

Ozonation, Peroxone, and Persulfate Processes

- Reactor Setup: A glass column reactor is used, with ozone gas bubbled from the bottom.
- Reagents: An RR198 solution (e.g., 200 mg/L) is prepared.[3] Stock solutions of H_2O_2 and persulfate are used for the respective processes.
- Procedure:
 - The pH of the dye solution is adjusted to the target value.
 - For the peroxone process, a specific dose of H_2O_2 is added before ozonation.[3]
 - For the persulfate process, a specific dose of persulfate is added. The reaction may be carried out at elevated temperatures.
 - Ozone gas is continuously supplied to the reactor at a constant flow rate.
 - Samples are collected at different time points for analysis.[3]
- Analysis: Dye concentration, COD, and Biochemical Oxygen Demand (BOD_5) are measured using standard methods.[3]

Logical Workflow for AOP Comparison

The following diagram illustrates the logical process involved in a comparative study of different AOPs for the degradation of **Reactive Red 198**.



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Caption: Workflow for comparing AOPs for **Reactive Red 198** degradation.

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